

# An In-depth Technical Guide to the Chemical Structure and Properties of Sulbactam

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## Compound of Interest

Compound Name: *Sulbactam*

Cat. No.: *B001307*

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**Abstract:** This document provides a comprehensive technical overview of **sulbactam**, a crucial  $\beta$ -lactamase inhibitor used in combination with  $\beta$ -lactam antibiotics to combat bacterial resistance. It details the chemical structure, physicochemical properties, and mechanism of action of **sulbactam**. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering structured data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding of this important pharmaceutical compound.

## Chemical Identity and Structure

**Sulbactam** is a synthetic penicillanic acid derivative where the sulfur atom is oxidized to a sulfone.<sup>[1]</sup> This structural modification is key to its potent activity as a  $\beta$ -lactamase inhibitor.<sup>[1]</sup> <sup>[2]</sup> While it possesses a  $\beta$ -lactam ring similar to penicillin, its intrinsic antibacterial activity is weak against most pathogens; its primary role is to protect other  $\beta$ -lactam antibiotics from enzymatic degradation by bacterial  $\beta$ -lactamases.<sup>[3]</sup><sup>[4]</sup>

## Chemical Identifiers

The fundamental chemical identifiers for **sulbactam** are summarized in the table below, providing a clear reference for its nomenclature and registration.

Identifier	Value	Reference
IUPAC Name	(2S,5R)-3,3-Dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid 4,4-dioxide	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	68373-14-8	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES	<chem>CC1(--INVALID-LINK--=O)CC2=O)C(=O)O)C</chem>	<a href="#">[5]</a> <a href="#">[7]</a>
InChIKey	FKENQMMABCRJMK-RITPCOANSA-N	<a href="#">[5]</a> <a href="#">[7]</a>
Synonyms	Penicillanic acid sulfone, Betamaze, CP-45899	<a href="#">[3]</a> <a href="#">[8]</a>

## Structural Classification

**Sulbactam**'s classification and therapeutic application are logically interconnected. It is a derivative of the core penicillin structure, functioning as an enzyme inhibitor, and is almost exclusively used as a synergist with  $\beta$ -lactam antibiotics.



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## References

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